

Essential Guide to the Safe Disposal of Propyl Paraben-13C6

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Compound of Interest

Compound Name: Propyl paraben-13C6

Cat. No.: B15555118

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **Propyl paraben-13C6**, a stable isotope-labeled compound used in research. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Propyl paraben-13C6, with the chemical formula $C_4^{13}C_6H_{12}O_3$, is an isotopically labeled version of propylparaben.[1][2] While the isotopic label does not significantly alter its chemical properties for disposal, it is essential to treat it as a hazardous substance.[3] All waste disposal procedures must align with local, state, and federal regulations.[3][4]

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Propyl paraben-13C6** is foundational to its safe handling and disposal.

Property	Value	Reference
CAS Number	2075718-26-0	[1][2]
Molecular Formula	C ₄ ¹³ C ₆ H ₁₂ O ₃	[1][2]
Molecular Weight	186.16 g/mol	[1][2]
Appearance	White crystalline solid	[5]
Storage Temperature	+4°C	[2]

Disposal Protocol: A Step-by-Step Guide

The following protocol outlines the necessary steps for the safe disposal of **Propyl paraben-13C6**. This procedure is based on established guidelines for chemical waste management.

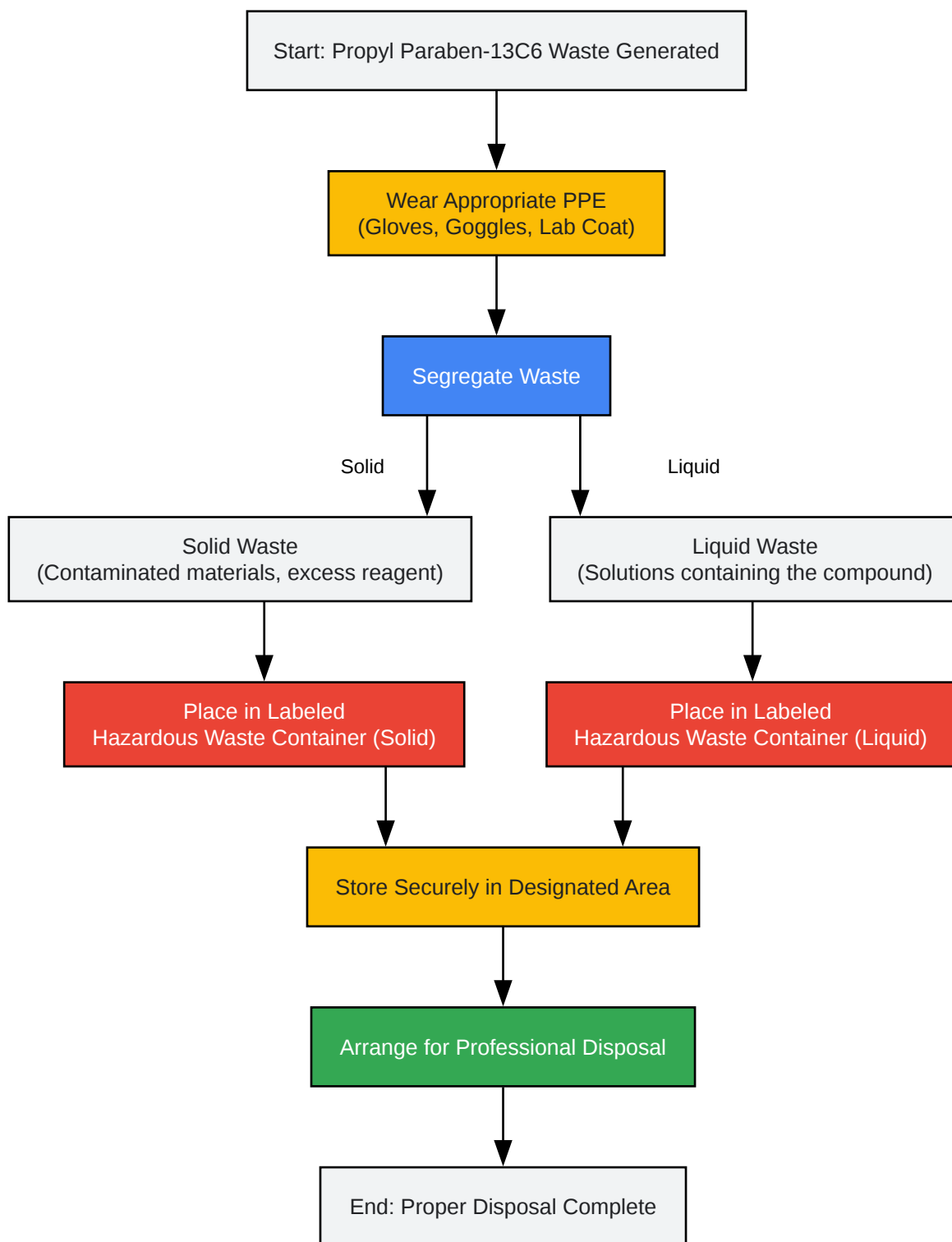
Experimental Protocol for Disposal

- **Personal Protective Equipment (PPE):** Before handling the material, ensure appropriate PPE is worn, including safety glasses, impervious gloves, and a lab coat.[3] In cases of dust generation, respiratory protection should be used.[6]
- **Waste Segregation:**
 - Collect all solid waste, including contaminated consumables (e.g., weighing paper, gloves, wipes), in a designated, clearly labeled, and sealed hazardous waste container.
 - Liquid waste, if any, should be collected in a separate, compatible, and labeled hazardous waste container.
- **Spill Management:**
 - **Small Spills:** For minor spills of solid material, carefully sweep or scoop the substance into a designated waste container using appropriate tools to avoid dust generation.[4][7] The contaminated area should then be cleaned with a damp cloth or paper towel, which must also be disposed of as hazardous waste.

- Large Spills: In the event of a large spill, evacuate the immediate area and alert the appropriate emergency services.^[3] Control the spill by preventing its entry into drains or water courses.^[3] Use dry clean-up procedures and avoid creating dust.^[3]
- Container Management: Ensure that waste containers are kept tightly closed and stored in a well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.^[7]^[8]
- Final Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company. All waste must be handled in accordance with local, state, and federal regulations.^[3]^[4] Do not dispose of this material down the drain or in regular trash.^[7]

Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for **Propyl paraben-13C6**.



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Caption: Workflow for the safe disposal of **Propyl paraben-13C6** waste.

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References

- 1. Propyl Paraben-13C6 | CymitQuimica [cymitquimica.com]
- 2. Propyl Paraben-13C6 | CAS 94-13-3 | LGC Standards [lgcstandards.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. theglobalquality.com [theglobalquality.com]
- 5. Propylparaben - Wikipedia [en.wikipedia.org]
- 6. chemicalbook.com [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
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